Operational Guide: Propene-1,1-D2 Disposal & Cylinder Management

Author: BenchChem Technical Support Team. **Date**: February 2026

Compound of Interest		
Compound Name:	*Propene-1,1-D2*	
CAS No.:	*1517-49-3*	
Cat. No.:	*B075354*	Get Quote

Executive Safety Directive

Propene-1,1-D2 (CAS: 1517-49-3) is a stable isotope of propylene.[1][2] While chemically identical to standard propylene, its disposal is complicated by its packaging (often non-returnable lecture bottles) and its high value.

IMMEDIATE HAZARD: This compound is an Extremely Flammable Gas (Category 1) and a Simple Asphyxiant.

- Flash Point: -108°C (-162°F)[1][2]
- Vapor Density: 1.5 (Air = 1.0) — Gas is heavier than air and will pool in low-lying areas, creating invisible explosion hazards.[1][2]

Core Directive: Do not treat this merely as "chemical waste." The primary logistical challenge is the cylinder, not the gas itself. Your goal is to maximize supplier return options to avoid high-cost hazardous waste "lab pack" fees, which can exceed $1,000 per cylinder.[2]

Characterization & Risk Profile[1]

Before initiating disposal, verify the material against the following physicochemical profile to ensure compatibility with waste streams.

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Parameter	Specification	Operational Implication
Chemical Formula		Behaves identically to Propylene ( ).[1]
RCRA Waste Code	D001 (Ignitable)	Must be segregated from oxidizers and corrosives.[1][3]
Physical State	Liquefied Gas	Cylinder contains liquid; pressure remains constant until liquid is gone.[1]
Vapor Density	1.45 - 1.50 (vs Air)	Floor-level extraction required. Do not rely solely on ceiling vents.[1]
Explosive Limits	2.0% (LEL) - 11.1% (UEL)	Wide explosive range.[1] Zero ignition sources within 3 meters.
Cylinder Type	Lecture Bottle (LB) or High-Pressure	LBs are often purchased, not rented, complicating disposal.[1][2]

The Disposal Decision Matrix

The following logic flow dictates the most compliant and cost-effective disposal route. Use this to determine your protocol.

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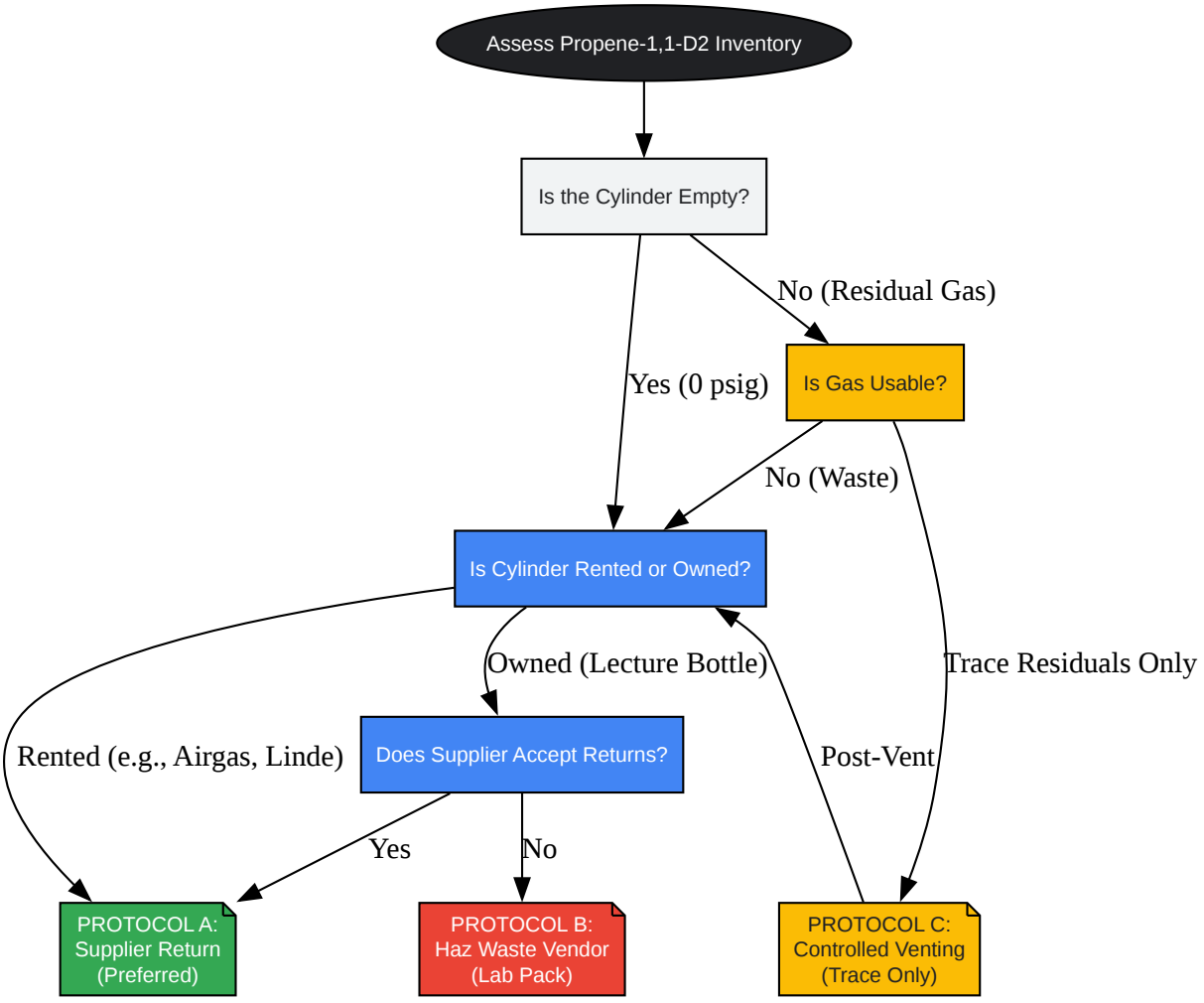

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Figure 1: Decision logic for **Propene-1,1-D2** disposal. Priority is always given to supplier return to minimize environmental impact and cost.

Operational Protocols

Protocol A: Supplier Return (Gold Standard)

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Applicable for: Rented cylinders and "Returnable" Lecture Bottles (e.g., specific programs from Sigma-Aldrich/Merck or Matheson).[1][2]

- Leak Check: Perform a soapy water leak test on the valve. If leaking, move immediately to Emergency Contingencies.
- Valve Closure: Close the valve tightly (clockwise). Install the cylinder valve plug (if available) and the protective metal cap.
- Labeling: Mark the cylinder tag as "EMPTY" or "MT". Do not deface the original DOT shipping label.
- Logistics: Move the cylinder to the loading dock/gas cage. Contact the vendor for pickup.
  - Note: If this is a lecture bottle, you must have the original "Return Authorization" paperwork.[2] Without it, you will likely be forced to use Protocol B.[2]

Protocol B: Hazardous Waste Vendor (Lab Pack)

Applicable for: Non-returnable lecture bottles (owned inventory) or damaged cylinders.

- Inventory Tagging: Attach a hazardous waste tag.
  - Chemical Name: **Propene-1,1-d2**.[2][4][5][6]
  - Hazards: Flammable Gas.[5][6][7][8][9]
  - Waste Code: D001.
- Segregation: Store in a well-ventilated waste cage, separate from oxidizers (e.g., Oxygen, Nitrous Oxide) and corrosives.[2]
- Vendor Handoff: Contact your licensed waste contractor (e.g., Clean Harbors, Veolia).[2] They will perform a "Lab Pack," placing the cylinder into a drum with vermiculite for transport to an incineration facility.
  - Cost Warning: Disposal of a single lecture bottle can cost

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1,200.

Protocol C: Controlled Venting (Trace Residuals Only)

Applicable for: Emptying a cylinder containing trace residuals (< 25 psig) to render it "RCRA Empty" before metal recycling. NEVER vent a full cylinder.

WARNING: This procedure must be performed in a certified chemical fume hood by trained personnel only.

- Setup:
  - Secure cylinder in a stand inside the fume hood.
  - Attach a regulator and a flash arrestor (critical for flammable gases).
  - Connect Tygon tubing to the regulator outlet and extend it to the back of the hood baffle.
- Execution:
  - Ensure no ignition sources (hot plates, stirrers) are active in the hood.
  - Open the cylinder valve slowly.
  - Adjust the regulator to bleed gas at a rate of < 1 Liter/minute.
  - Allow to flow until the regulator gauge reads zero.
- Verification:
  - Close the valve.[8][10] Remove the regulator.
  - Defacing: If the cylinder is now at atmospheric pressure and the valve is removed (or the cylinder is punctured by a specialized device), it may be treated as scrap metal. Consult your local EHS officer before puncturing any cylinder.

Emergency Contingencies

Scenario: Leaking Cylinder

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If a cylinder of **Propene-1,1-d2** is leaking and the valve cannot be closed:

- Evacuate: Clear the lab immediately. Pull the fire alarm.
- Isolate: If safe to do so, close the door to the lab to contain the gas.
- Ventilate: If the leak is minor and you can safely approach, move the cylinder to a fume hood or a gas cabinet with high exhaust rates.
- Do Not Extinguish: If the leaking gas ignites, do not extinguish the flame unless you can stop the flow of gas. Extinguishing the flame while gas continues to leak creates an explosive cloud that can detonate with devastating force. Let it burn and cool the surrounding area with water spray from a distance.

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